

A Comparative Analysis of Endothall Formulations for Aquatic Plant Management

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Compound of Interest

Compound Name: *Endothall*

Cat. No.: *B15576011*

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Endothall, a widely utilized contact herbicide, is a critical tool for managing nuisance aquatic vegetation. Its efficacy, however, is highly dependent on the specific formulation employed. This guide provides a detailed comparison of the two primary **Endothall** formulations: the dipotassium salt (found in products like Aquathol K® and Cascade®) and the mono(N,N-dimethylalkylamine) salt (the active ingredient in products such as Hydrothol 191® and Teton®). This analysis is supported by experimental data to aid in the selection of the most appropriate formulation for specific research and management objectives.

Performance on Target Organisms: Efficacy Data

The choice between the dipotassium and monoamine salt formulations of **Endothall** often hinges on the target aquatic plant species and the desired speed of control. The monoamine salt formulation is generally recognized as being more potent and faster-acting, particularly on algae.^[1]

Table 1: Efficacy of **Endothall** Formulations on Common Aquatic Weeds

Target Organism	Endothall Formulation	Application Rate (mg/L a.i.)	Exposure Time	Biomass Reduction (%)	Reference
Eurasian Watermilfoil (Myriophyllum spicatum)	Dipotassium Salt (Aquathol® K)	1.5	10 weeks post-treatment	Significant decrease	[2] [3]
Eurasian Watermilfoil (Myriophyllum spicatum)	Dipotassium Salt (Aquathol® K)	0.5 - 4.0	8 weeks post-treatment	Effective control at all rates	[4]
Hydrilla (Hydrilla verticillata)	Dipotassium Salt	3	-	Effective control	[5]
Sago Pondweed (Potamogeton pectinatus)	Dipotassium Salt (Aquathol® K)	0.3 - 0.4	84 hours	60 - 98%	[6]
Curlyleaf Pondweed (Potamogeton crispus)	Dipotassium Salt (Aquathol® K)	0.5 - 4.0	8 weeks post-treatment	Effective control at all rates	[4]
Coontail (Ceratophyllum demersum)	Dipotassium Salt (Aquathol® K)	4.0	8 weeks post-treatment	Controlled	[4]
Various submerged weeds	Mono(N,N-dimethylalkyl amine) Salt	0.5 - 3.0	6 - 12 hours	Quick results	[7]
Algae (planktonic, filamentous, branched)	Mono(N,N-dimethylalkyl amine) Salt	0.05 - 0.3	-	Excellent control	[8] [9]

(Hydrothol®

191)

Impact on Non-Target Organisms: A Comparative Toxicity Profile

A critical consideration in the application of any herbicide is its potential impact on non-target organisms. Toxicological data consistently demonstrates that the mono(N,N-dimethylalkylamine) salt formulation of **Endothall** is significantly more toxic to aquatic fauna, particularly fish and invertebrates, than the dipotassium salt formulation.[\[10\]](#)[\[11\]](#)[\[12\]](#)

The dipotassium salt is generally considered to have a wide margin of safety for fish at typical application rates.[\[13\]](#)[\[14\]](#)[\[15\]](#) In contrast, the monoamine salt is lethal to many aquatic organisms at similar concentrations and its use is not recommended in areas where fisheries are an important resource.[\[10\]](#)[\[12\]](#)

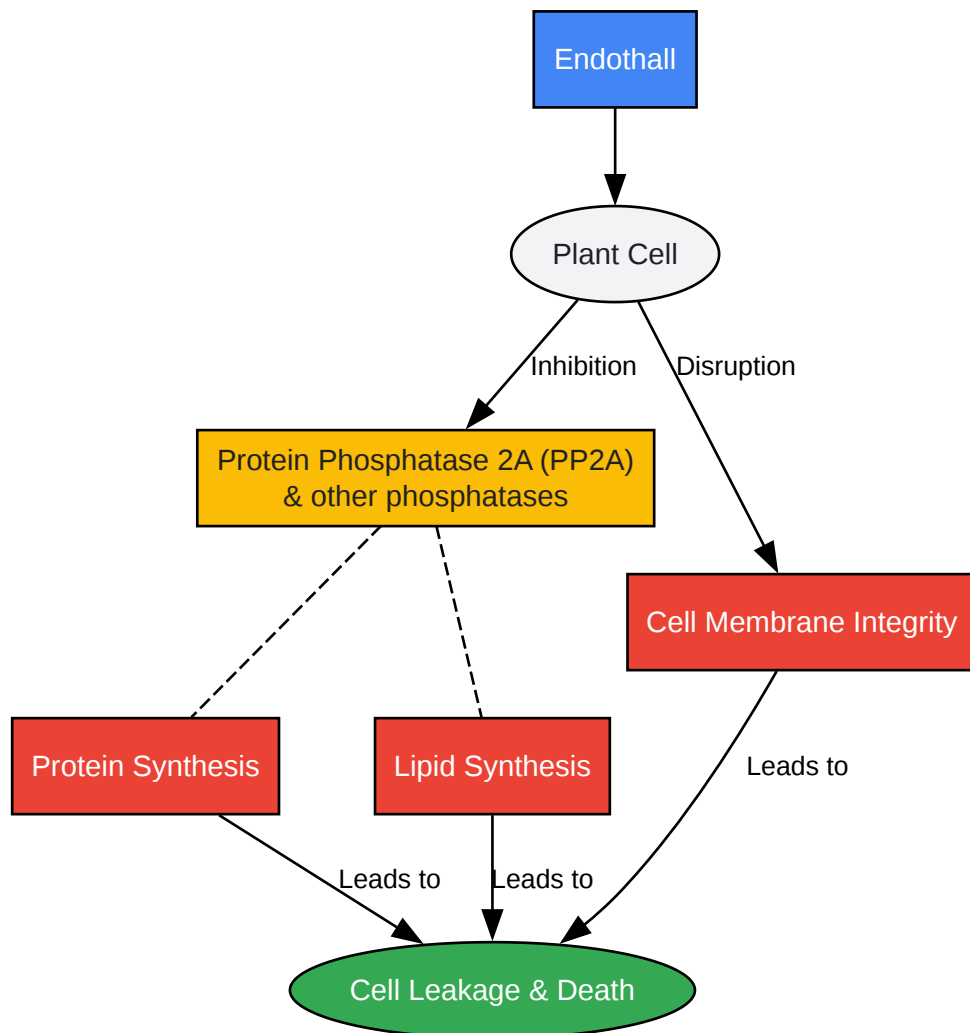
Table 2: Acute Toxicity (96-hour LC50) of **Endothall** Formulations to Aquatic Organisms

Organism	Endothall Formulation	LC50 (ppm)	Reference
Rainbow Trout	Dipotassium Salt (40.3%)	230 - 450	[10]
Bluegill	Dipotassium Salt (40.3%)	343 - 450	[10]
Channel Catfish	Dipotassium Salt (40.3%)	>150	[10]
Scud	Dipotassium Salt (40.3%)	313	[10]
Rainbow Trout	Mono(N,N-dimethylalkylamine) Salt (53%)	-	
Bluegill	Mono(N,N-dimethylalkylamine) Salt (53%)	0.94	[10]
Channel Catfish	Mono(N,N-dimethylalkylamine) Salt (53%)	0.49	[10]
Grass Shrimp	Mono(N,N-dimethylalkylamine) Salt (53%)	0.05	[10]
Stoneflies	Mono(N,N-dimethylalkylamine) Salt (53%)	0.05	[10]
Mysid Shrimp	Mono(N,N-dimethylalkylamine) Salt	Most sensitive	[10]
Water Flea	Mono(N,N-dimethylalkylamine) Salt	Most sensitive	[10]

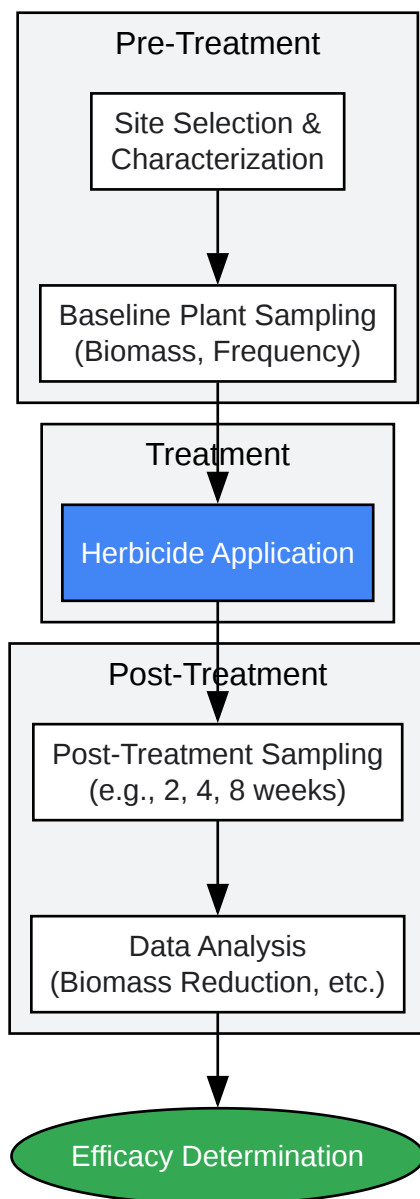
Mechanism of Action

The herbicidal mode of action for **Endothall** is multifaceted and not entirely elucidated. It is known to be a contact herbicide that rapidly damages plant cells.^[12] The primary mechanisms are believed to involve the inhibition of protein and lipid synthesis, as well as the disruption of cellular membrane integrity. This leads to a cascade of events culminating in cell death and the desiccation of plant tissue.

Simplified Proposed Mechanism of Action for Endothall



General Workflow for Aquatic Herbicide Efficacy Trials



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